# Application Notes and Protocols: Calcein Sodium Salt for Cell Viability Assay

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Calcein sodium salt* |
| *CAS No.:* | *108750-13-6* |
| *Cat. No.:* | *B1139554* |

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The assessment of cell viability is a cornerstone of cellular and molecular biology, toxicology, and drug discovery. A variety of methods exist to measure the number of living cells, each with its own advantages and limitations. The Calcein AM (acetoxymethyl) cell viability assay is a widely used fluorescence-based method for identifying and quantifying viable cells.[1][2][3] This assay is valued for its simplicity, rapidity, and high sensitivity, allowing for the detection of as few as 50 viable cells in under 30 minutes.[3]

Calcein AM is a non-fluorescent, hydrophobic compound that readily permeates the membranes of intact, live cells.[4][5][6] Once inside the cell, intracellular esterases, which are active only in viable cells, hydrolyze the AM ester group.[7][8] This enzymatic cleavage converts the non-fluorescent Calcein AM into the highly fluorescent calcein, which is hydrophilic and thus retained within the cytoplasm of cells with intact membranes.[4][6][9] The resulting green fluorescence intensity is directly proportional to the number of viable cells.[4][7]

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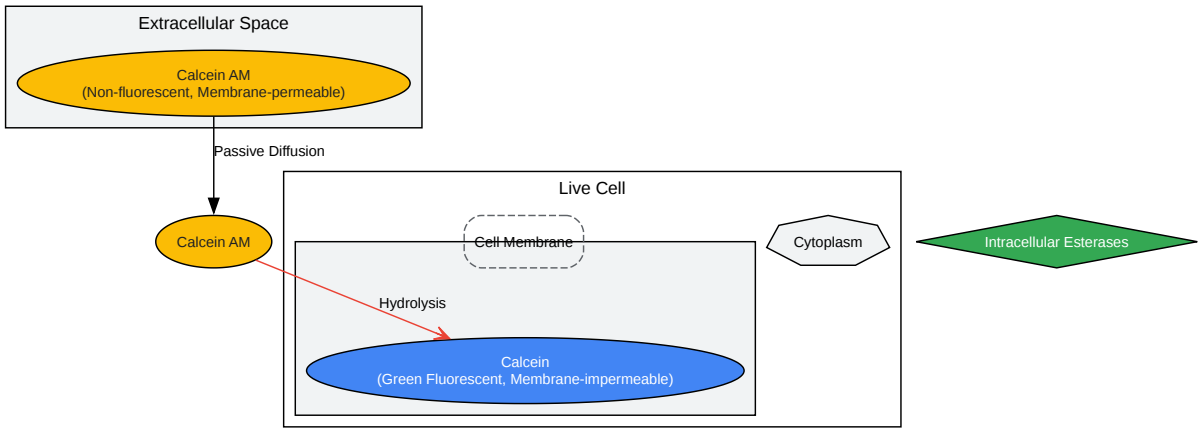
This application note provides a detailed protocol for using Calcein AM for cell viability assays, including reagent preparation, experimental procedures for both adherent and suspension cells, data analysis, and troubleshooting guidelines.

# Principle of the Assay

The Calcein AM assay is based on two key cellular characteristics of viable cells: enzymatic activity and membrane integrity.[1]

- Enzymatic Activity: Live cells possess active intracellular esterases that cleave the acetoxymethyl (AM) ester groups from the Calcein AM molecule.[7]
- Membrane Integrity: The resulting fluorescent calcein molecule is negatively charged and is therefore retained within the cytoplasm of cells that have an intact plasma membrane.[2]

Dead or dying cells with compromised membranes lack the esterase activity and cannot retain the calcein, thus they do not fluoresce.[7] This allows for the specific labeling and quantification of the viable cell population. The fluorescence can be measured using a fluorescence microplate reader, fluorescence microscope, or flow cytometer.[2][4]



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Mechanism of Calcein AM conversion in a live cell.

# Materials and Reagents

- Calcein AM
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Black-walled, clear-bottom 96-well microplates (for fluorescence reading)
- Cell culture medium
- Test compounds or agents
- Adherent or suspension cells

# Experimental Protocols

1. Reagent Preparation

- Calcein AM Stock Solution (1-5 mM):
  - Allow the vial of Calcein AM to equilibrate to room temperature before opening.
  - Dissolve the Calcein AM in anhydrous DMSO to create a 1 to 5 mM stock solution. For example, add 50 µL of DMSO to a 50 µg vial of Calcein AM to make a 1 mM stock solution.[4][8]
  - Mix thoroughly by vortexing.
  - Store the stock solution in small aliquots at -20°C, protected from light and moisture.[4] Avoid repeated freeze-thaw cycles.[10]
- Calcein AM Working Solution (1-10 µM):

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- Immediately before use, dilute the Calcein AM stock solution in a suitable buffer such as PBS or HBSS to the desired working concentration.[1][4]
- The optimal concentration may vary depending on the cell type and should be determined empirically, typically ranging from 1 to 10 µM.[1][5] For many cell lines, a final concentration of 1-5 µM is sufficient.[1]
- It is recommended to prepare the working solution fresh for each experiment as Calcein AM can hydrolyze in aqueous solutions.[4][8]

2. Protocol for Adherent Cells

- Cell Seeding: Seed adherent cells in a black-walled, clear-bottom 96-well plate at a density that will ensure they are in the logarithmic growth phase at the time of the assay. The optimal seeding density should be determined for each cell line.[4] Incubate the cells overnight at 37°C in a 5% CO2 incubator to allow for attachment.[4]
- Treatment: Treat the cells with the test compound or agent and incubate for the desired period. Include appropriate positive and negative controls.
- Washing: Carefully aspirate the culture medium from the wells and wash the cells once with PBS or HBSS to remove any residual serum, which may contain esterases.[4][10]
- Staining: Add 100 µL of the Calcein AM working solution to each well.
- Incubation: Incubate the plate for 15-30 minutes at 37°C, protected from light.[1] The optimal incubation time may need to be determined for different cell types.[1]
- Fluorescence Measurement: Measure the fluorescence intensity using a fluorescence microplate reader with excitation at approximately 485-494 nm and emission at 515-530 nm.[1][4]

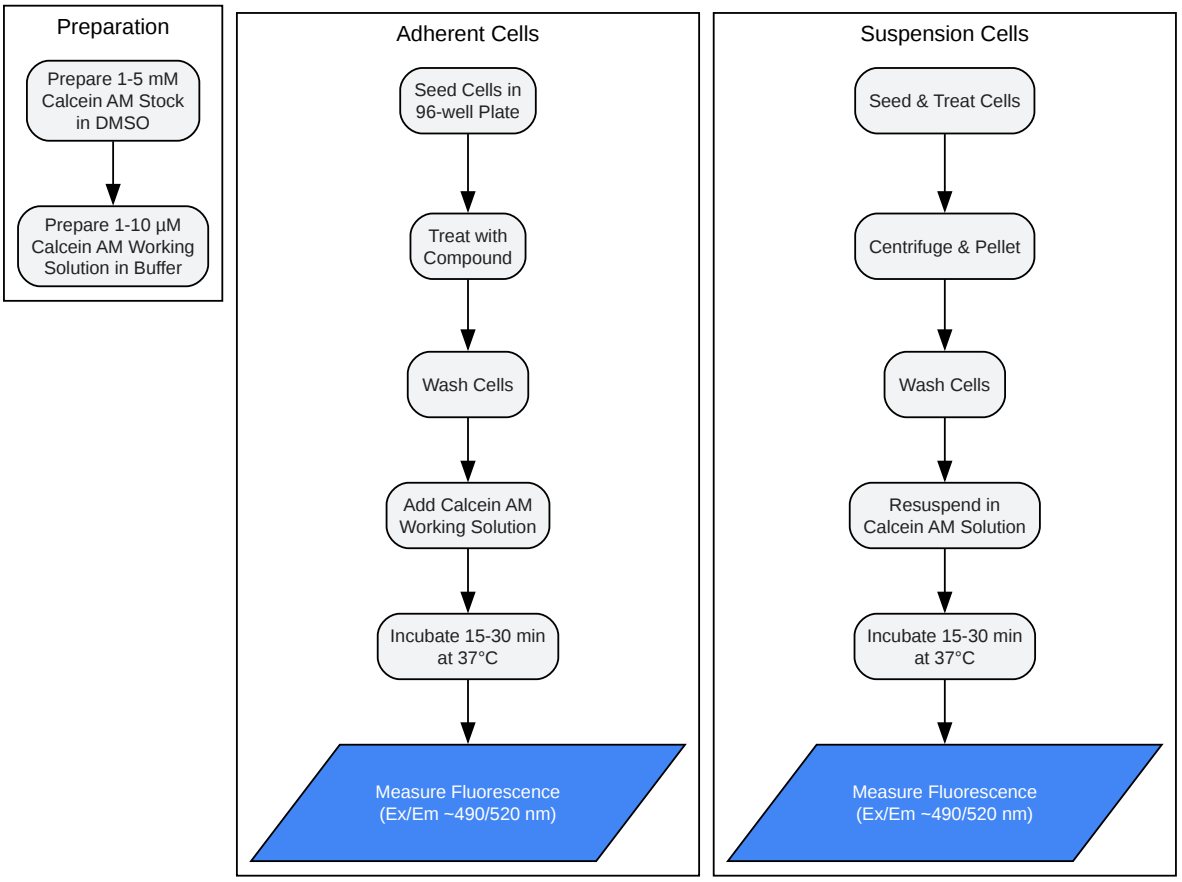
3. Protocol for Suspension Cells

- Cell Seeding and Treatment: Seed suspension cells in a suitable culture plate or tube and treat with the test compound.

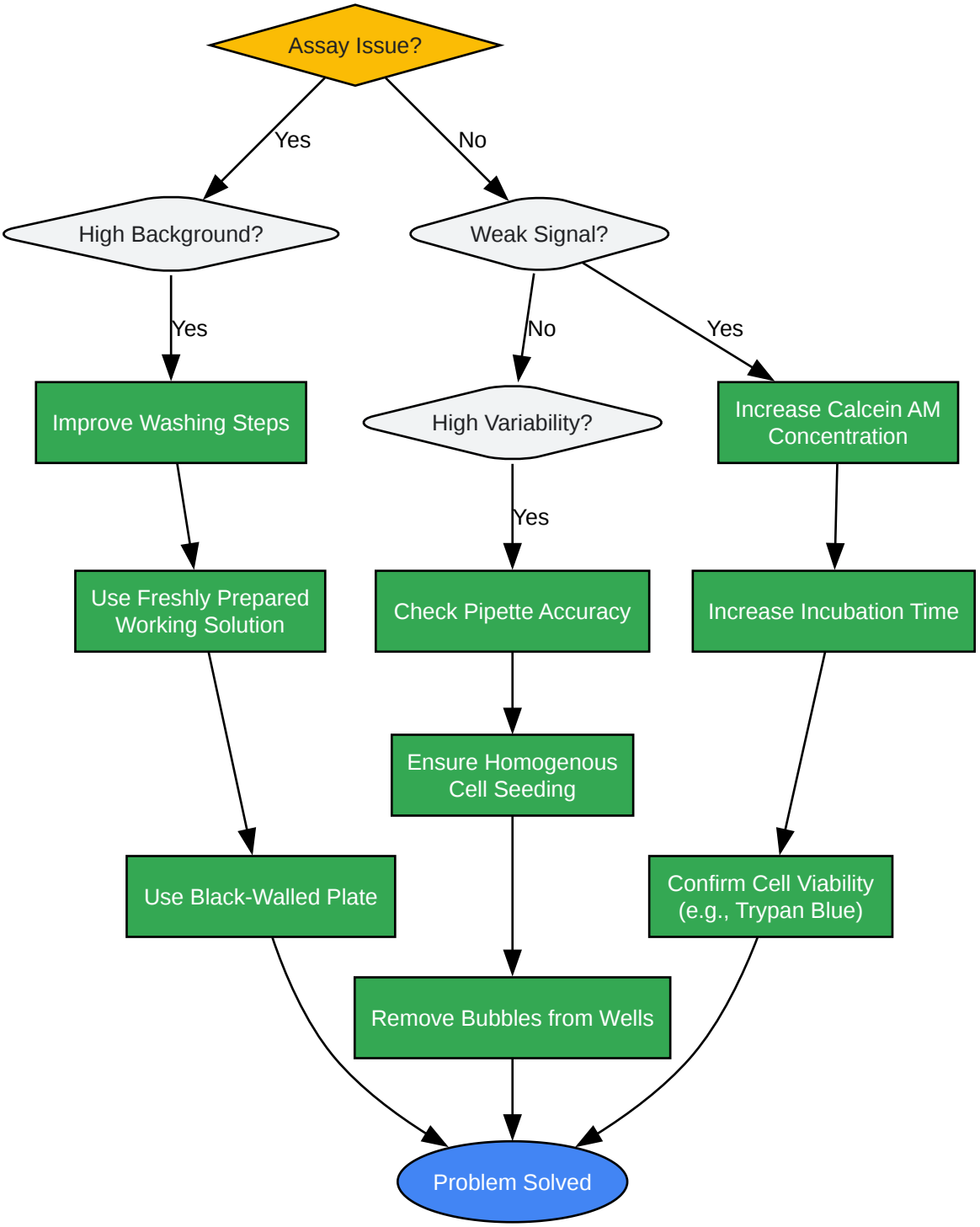
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- Centrifugation: After treatment, centrifuge the plate or tubes at 500 x g for 5 minutes to pellet the cells.[4]
- Washing: Carefully aspirate the supernatant and wash the cells once with PBS or HBSS.[4] Centrifuge again and remove the supernatant.
- Resuspension and Staining: Resuspend the cell pellet in the Calcein AM working solution.
- Incubation: Incubate for 15-30 minutes at 37°C, protected from light.[1]
- Transfer to Plate (if necessary): If the initial steps were not performed in a black-walled plate, transfer the cell suspension to one for fluorescence reading.
- Fluorescence Measurement: Measure the fluorescence intensity as described for adherent cells.

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